

3,3'-Dihexyl-2,2'-bithiophene chemical and physical properties

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Compound of Interest

Compound Name: **3,3'-Dihexyl-2,2'-bithiophene**

Cat. No.: **B173766**

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An In-depth Technical Guide to 3,3'-Dihexyl-2,2'-bithiophene

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,3'-Dihexyl-2,2'-bithiophene is an organic semiconductor that has garnered significant interest within the scientific community, particularly in the fields of organic electronics and materials science. Its molecular structure, characterized by a bithiophene backbone functionalized with hexyl chains, imparts desirable electronic properties and processability. The alkyl chains enhance solubility in organic solvents, making it suitable for various solution-based fabrication techniques crucial for the development of flexible and large-area electronic devices. This document provides a comprehensive overview of the chemical and physical properties of **3,3'-Dihexyl-2,2'-bithiophene**, along with detailed experimental protocols for its synthesis and characterization, to serve as a valuable resource for researchers and professionals in related fields.

Chemical and Physical Properties

The properties of **3,3'-Dihexyl-2,2'-bithiophene** are summarized in the tables below, providing a clear and concise reference for its key characteristics.

General and Physical Properties

| Property | Value | Reference |
|--------------------------------------|--|---|
| Molecular Formula | C ₂₀ H ₃₀ S ₂ | [1] [2] |
| Molecular Weight | 334.58 g/mol | [1] |
| Appearance | Colorless to slightly yellow clear liquid | [1] |
| Boiling Point | 82 °C at 0.03 mmHg | [1] [3] |
| Density | 1.0 ± 0.1 g/cm ³ | [3] |
| Refractive Index (n _{20D}) | 1.54 | [1] |
| Storage Temperature | 2 - 8 °C | [1] |

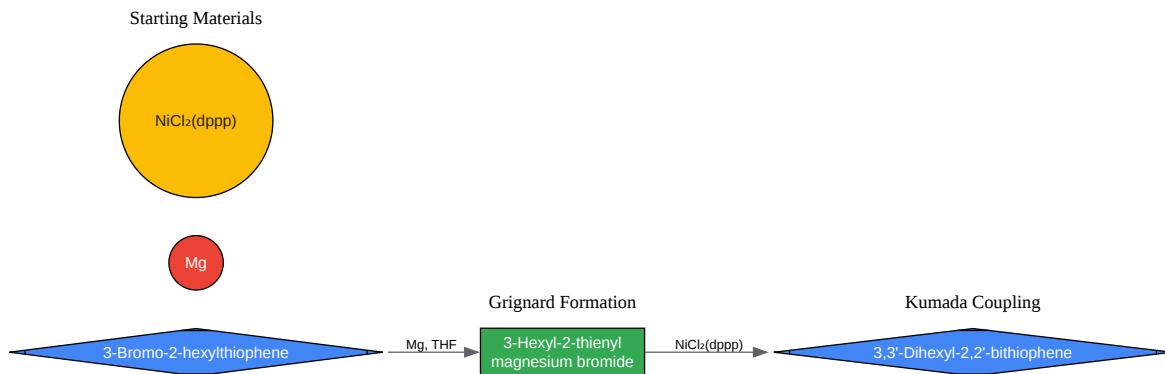
Spectroscopic and Electronic Properties

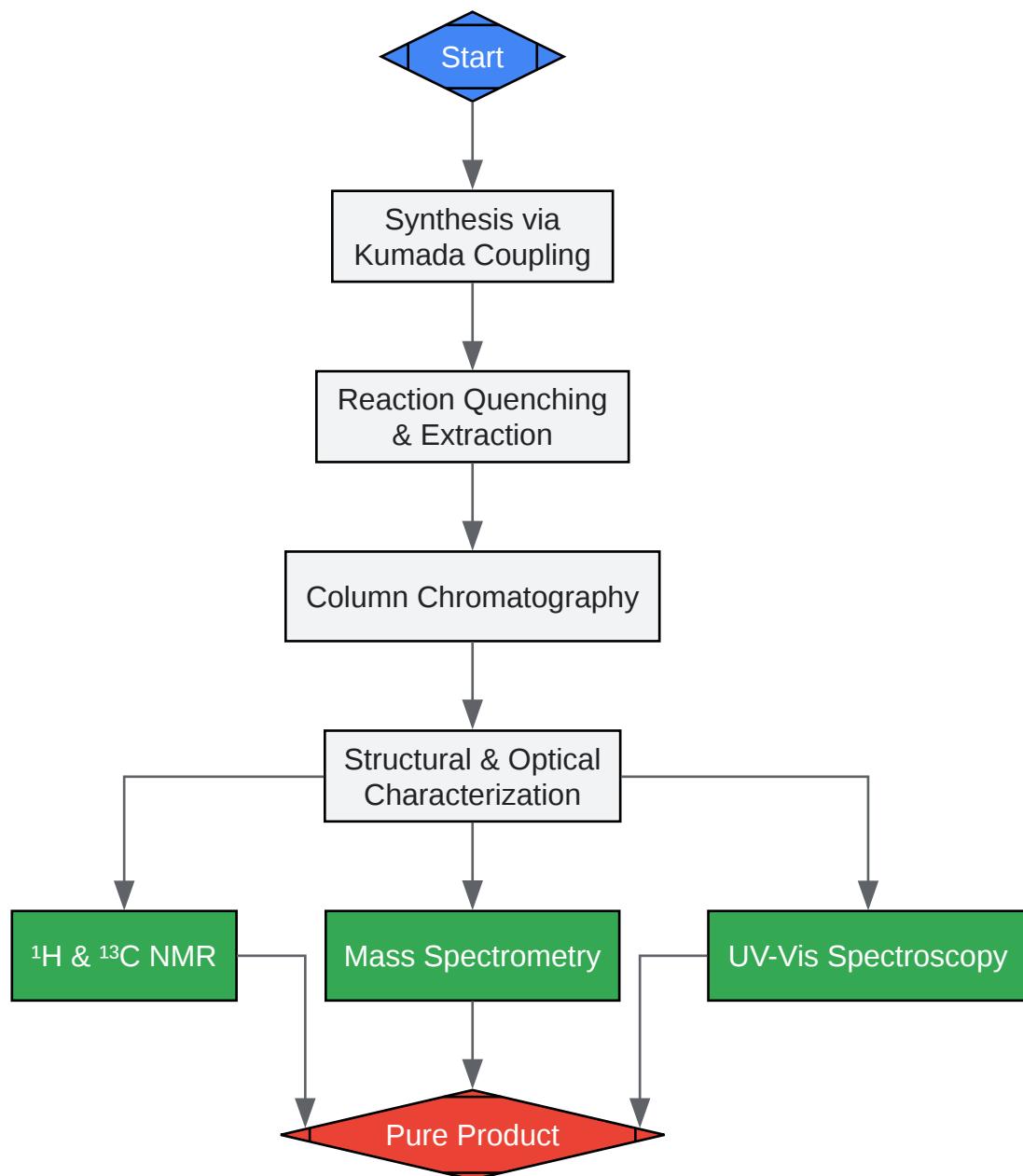
| Property | Value | Conditions |
|---------------------------------------|---------|---|
| UV-Vis Absorption (λ _{max}) | ~297 nm | in Chloroform (for 3,4'-dihexyl-2,2'-bithiophene) [4] |
| LogP | 7.72220 | |

Synthesis of 3,3'-Dihexyl-2,2'-bithiophene

The synthesis of **3,3'-Dihexyl-2,2'-bithiophene** is commonly achieved through cross-coupling reactions. The Kumada cross-coupling reaction, which utilizes a Grignard reagent and a nickel or palladium catalyst, is a prevalent method.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) An alternative route is the Stille cross-coupling, which involves the reaction of an organotin compound with an organic halide, also catalyzed by palladium.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

A general synthetic pathway for **3,3'-Dihexyl-2,2'-bithiophene** via a Kumada-type coupling is illustrated below. This involves the synthesis of a 3-hexyl-2-thienyl Grignard reagent followed by a nickel-catalyzed homocoupling reaction.





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